

# N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide handling air-sensitive techniques

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide

CAS No.: 117880-10-1

Cat. No.: S1492594

Get Quote

## N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide: Basic Properties & Handling

The table below summarizes the fundamental identification and physicochemical properties of N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide essential for safe handling [1].

Property	Details
CAS Number	117880-10-1 [1]
Molecular Formula	HCON( <sup>13</sup> CH <sub>3</sub> ) <sub>2</sub> / C <sub>3</sub> H <sub>7</sub> NO [1] [2]
Molecular Weight	75.08 g/mol ( <sup>13</sup> C-labeled) [2]
Purity	99 atom % <sup>13</sup> C [1]
Appearance	Colorless liquid [3]
Odor	Amine-like [3]
Boiling Point	153 °C (lit.) [1]

Property	Details
Melting Point	-61 °C (lit.) [1]
Density	0.970 g/mL at 25 °C [1]
Flash Point	57.5 °C (closed cup) [3] / 136 °F [1]
Vapor Pressure	3.77 hPa at 20 °C [3]

## Health, Safety & Storage Information

Handling this chemical requires strict safety measures due to its multiple hazard risks. The following table outlines critical safety information [1] [3].

Aspect	Information
Hazard Codes	T (Toxic) [1]
Hazard Statements	H226, H312, H302, H332, H319, H318, H360, H370, H372 [3]
	Flammable liquid and vapour; Harmful in contact with skin; Harmful if swallowed; Harmful if inhaled; Causes serious eye irritation; Causes serious eye damage; May damage fertility or the unborn child; Causes damage to organs; Causes damage to organs through prolonged or repeated exposure.

| **Storage Conditions** | • Keep container tightly closed in a dry, well-ventilated place. • Store under inert gas [3]. • Keep away from heat and sources of ignition. • Store locked up or in an area accessible only to authorized personnel [3]. |

## Frequently Asked Questions (FAQs)

**Q1: What is the primary application of N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide?** It is a stable isotope-labeled version of common DMF. Its primary use is as an internal standard in **Mass Spectrometry (MS)**-based analyses, particularly in metabolomics and quantitative bioanalysis, where it helps ensure accurate measurement of other compounds [4].

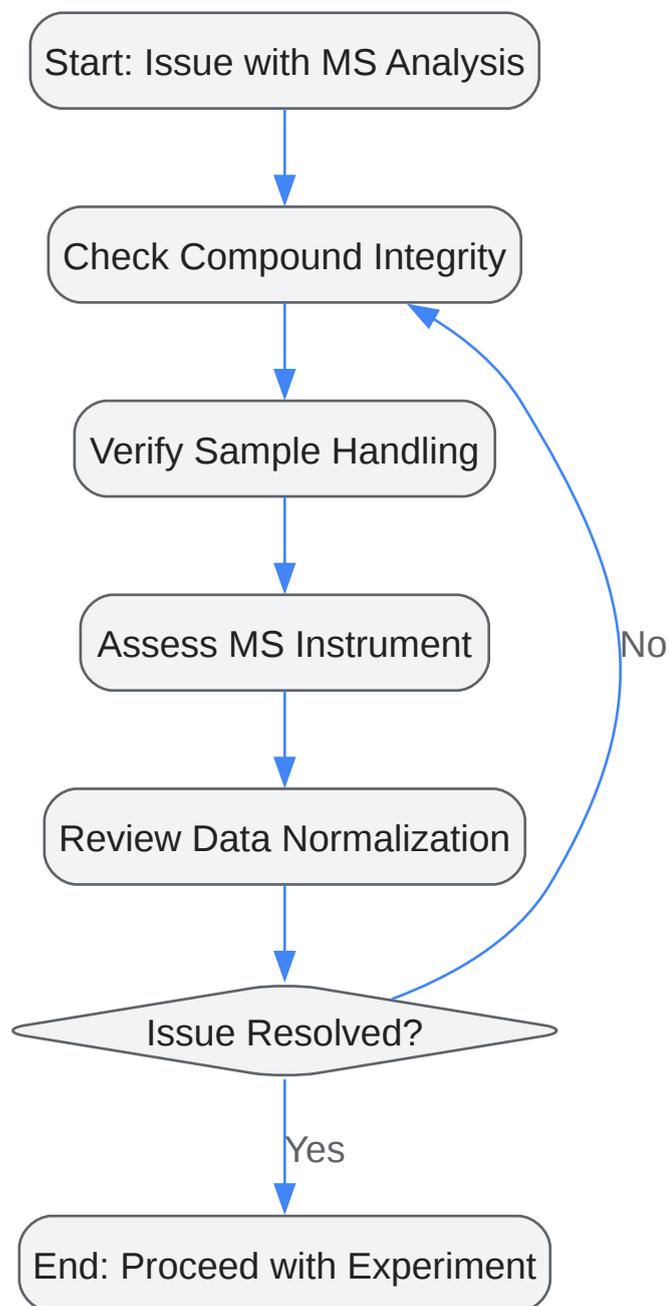
**Q2: What is the recommended personal protective equipment (PPE) for handling this chemical?** The safety data sheet for standard DMF recommends [3]:

- **Eye/Face Protection:** Safety glasses or equipment meeting standards like NIOSH (US) or EN 166 (EU).
- **Skin Protection:** Wear **protective gloves** (butyl-rubber, min. thickness 0.7mm) and **flame-retardant antistatic protective clothing**.
- **Respiratory Protection:** Use a respirator with Filter Type A-(P2) if ventilation is inadequate.

**Q3: How should I store this chemical, and is it air-sensitive?** Yes, the safety data sheet specifically advises to "**Handle and store under inert gas**", confirming it is air-sensitive [3]. Always keep the container tightly closed in a well-ventilated, cool place away from ignition sources.

## Troubleshooting Common Experimental Issues

The workflow below outlines a systematic approach to troubleshooting issues that may arise when using N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide in mass spectrometry.



[Click to download full resolution via product page](#)

### Troubleshooting Common Issues

- **Unexpected Impurity Peaks or Degradation:**

- **Possible Cause:** Decomposition due to exposure to air, moisture, or acidic/basic conditions.
- **Solution:** Ensure all manipulations are performed under an inert atmosphere (e.g., nitrogen or argon glovebox). Use anhydrous conditions and check the purity of the compound upon receipt.

- **Inaccurate Quantification as an Internal Standard:**
  - **Possible Cause 1:** Improper storage leading to evaporation or degradation, changing concentration [3].
  - **Solution:** Store as directed under inert gas and confirm the container is sealed tightly after each use.
  - **Possible Cause 2:** Inconsistent addition to samples.
  - **Solution:** Use precision syringes and a standardized protocol for adding the internal standard to all samples.
- **High Background Noise in Mass Spectrometry:**
  - **Possible Cause:** Chemical contamination of the MS ion source from the solvent.
  - **Solution:** Review and optimize MS source cleaning and temperature parameters specifically for this labeled solvent.

## Key Handling Procedures for Air-Sensitive Compounds

Since the search results do not provide explicit step-by-step protocols, the following guidance is based on general best practices for handling air-sensitive liquids, inferred from the safety instruction to "**store under inert gas**" [3].

- **Preparation:** Work in a well-ventilated fume hood. Ensure all equipment is clean, dry, and flushed with an inert gas like nitrogen or argon. Have appropriate seals and septa ready.
- **Transferring Liquid (via Syringe):**
  - Purge a dry syringe and needle several times with inert gas.
  - Insert the needle into the vial's septum, invert the vial, and slowly draw the required volume.
  - Before withdrawing the needle, return the vial to an upright position to equalize pressure.
- **Transferring Liquid (via Cannula):**
  - This method is preferred for larger volumes or highly sensitive compounds.
  - Connect two needles or a double-tipped cannula between the source and destination vessels.
  - Apply a slight positive pressure of inert gas to the headspace of the source vessel to drive the liquid transfer.
- **Sealing for Storage:** After use, ensure the vial is immediately re-sealed. Store under a positive pressure of inert gas in a cool, dark place as recommended.

## Summary and Recommendations

The provided information covers the essential properties, hazards, and suppliers of N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide. However, to create a truly comprehensive technical support center, I suggest you:

- **Consult Manufacturer SDS:** Directly contact the chemical suppliers listed in the search results (e.g., Sigma-Aldrich, Santa Cruz Biotechnology) for the most detailed and specific Safety Data Sheet for the <sup>13</sup>C-labeled compound [1].
- **Review Analytical Literature:** Search for scientific papers that have used this specific compound. Their "Materials and Methods" sections often contain practical handling details.
- **Implement Rigorous Training:** Given the significant health hazards, ensure all personnel are thoroughly trained in handling flammable and toxic chemicals before using this material.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. , N - N - DIMETHYL - 13 CAS#: 117880-10-1 C 2 FORMAMIDE [chemicalbook.com]
2. N,N-Dimethyl-13C2-formamide (99% (CP)) [amerigoscientific.com]
3. , N -Dimethylformamide - Safety Data Sheet N [chemicalbook.com]
4. US20110282587A1 - Computer readable storage ... [patents.google.com]

To cite this document: Smolecule. [N,N-Dimethyl-13C2-formamide handling air-sensitive techniques]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1492594#n-n-dimethyl-13c2-formamide-handling-air-sensitive-techniques>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)